

scaling up 4-azidobenzaldehyde synthesis

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Compound Focus: 4-Azidobenzaldehyde

CAS No.: 24173-36-2

Cat. No.: S605323

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Safety and Handling FAQs

Here are answers to critical safety questions you might have.

Question	Evidence-Based Answer & Quantitative Data	Key Precautionary Measures
What is the primary safety hazard?	Shock-sensitive explosive [1]. Drop weight impact test (ASTM D2540) gave a positive result with an H_{50} value of ~11 kg-cm [1].	> Never isolate neat material. Handle only in dilute solution. Use blast shields. Avoid shock, friction, heat, and light [1].
How can the compound be handled safely at scale?	U.S. Patent 4,354,976 states it is "exceptionally explosive," and shock sensitivity tests confirm it is too sensitive to isolate neat in large quantities [1].	> Manipulate as a dilute solution. Do not concentrate or dry the product. Update MSDS to the latest version containing shock-sensitivity warnings [1].
What is it used for?	A versatile reagent in organic synthesis, used to make diverse N-heterocycles (e.g., triazolobenzodiazepines, 3,4-dihydroquinazolines) via Ugi, Passerini, or aza-Diels-Alder reactions [2] [3] [4].	Handle with care for its entire lifecycle, from synthesis as a solution to its use in subsequent reactions without isolation.

Experimental Protocol & Troubleshooting

Based on a published synthesis procedure, here is a methodology and common issues you may encounter [1].

Detailed Synthesis Methodology

This protocol is for a **multigram-scale synthesis**, but the crucial modification is to **keep the product in solution** [1].

- **Objective:** Synthesis of **4-azidobenzaldehyde** on a multigram scale.
- **Key Safety Setup:** Conduct all steps behind a **blast shield**. Keep reagents and products **shielded from light and heat** [1].
- **Procedure:**
 - Carry out the synthesis as described in the literature (*Synthetic Communications*, **1998**, *28*, 1087) [1].
 - Upon reaction completion, **do not isolate the neat solid product**.
 - Instead, work with the product as a **dilute solution** for subsequent steps, storage, or purification [1].
- **MSDS Note:** Ensure you have the most updated safety data sheet, as older versions from suppliers lacked shock-sensitivity warnings [1].

Troubleshooting Guide

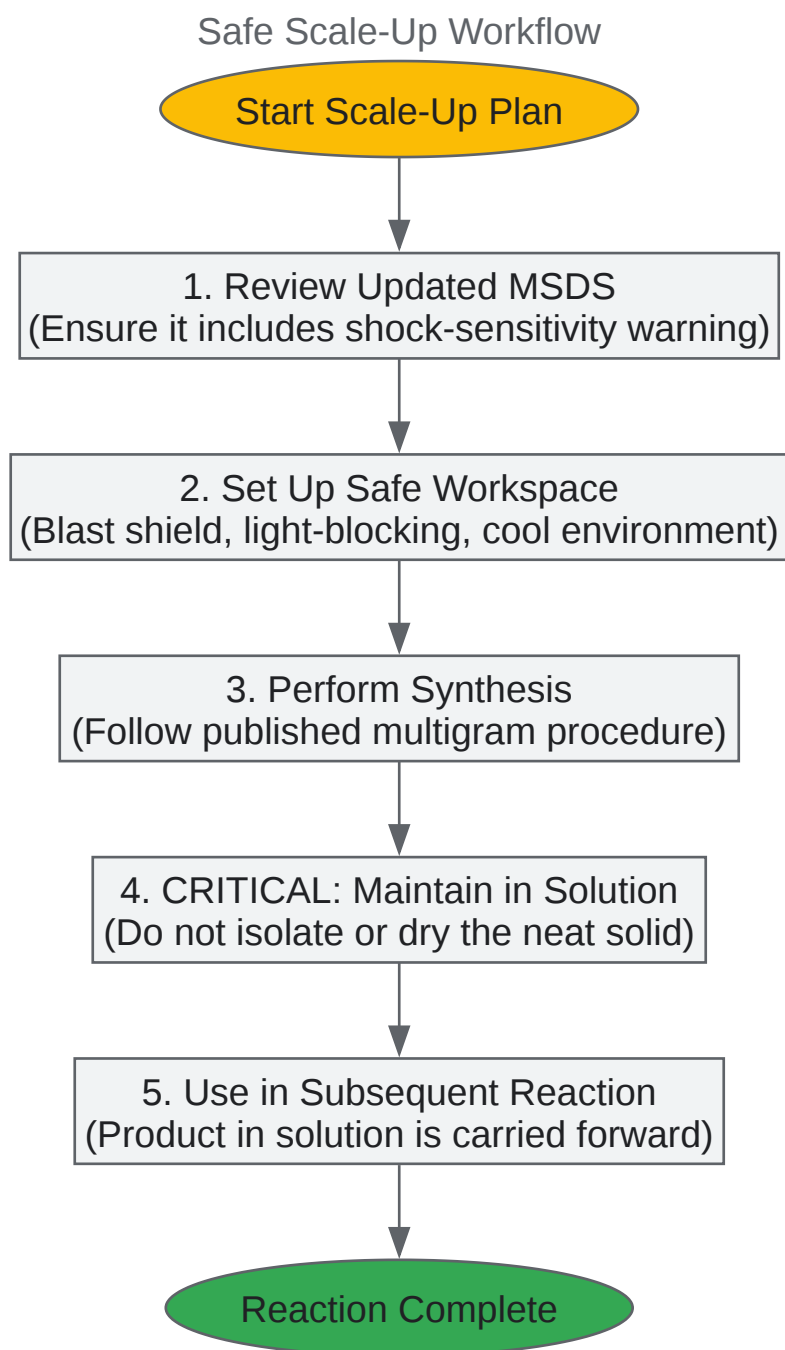
The table below outlines potential problems and their solutions.

Problem	Possible Cause	Solution
Difficulty scaling up beyond 10-gram lots.	Increased risk of detonation when handling neat solid material [1].	Adhere to the solution-phase method. Scaling up should involve increasing the volume of solution, not isolating more solid.
Outdated MSDS does not mention explosiveness.	Warnings were added after independent testing revealed the hazard [1].	Procure the latest MSDS from your supplier. Assume the compound is shock-sensitive regardless of documentation.

Problem	Possible Cause	Solution
Unexpected decomposition.	Exposure to heat, light, or physical shock [1].	Review and reinforce safety controls: ensure blast shields are used, and material is always protected from light and heat.

Workflow for Safe Scaling

This diagram summarizes the critical steps for safely scaling up the synthesis and handling of **4-azidobenzaldehyde**.



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